

# Addressing distorted cyclic voltammograms with Ammonium hexafluorophosphate electrolyte

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## Compound of Interest

Compound Name: Ammonium hexafluorophosphate

Cat. No.: B126223

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## Technical Support Center: Cyclic Voltammetry with Ammonium Hexafluorophosphate

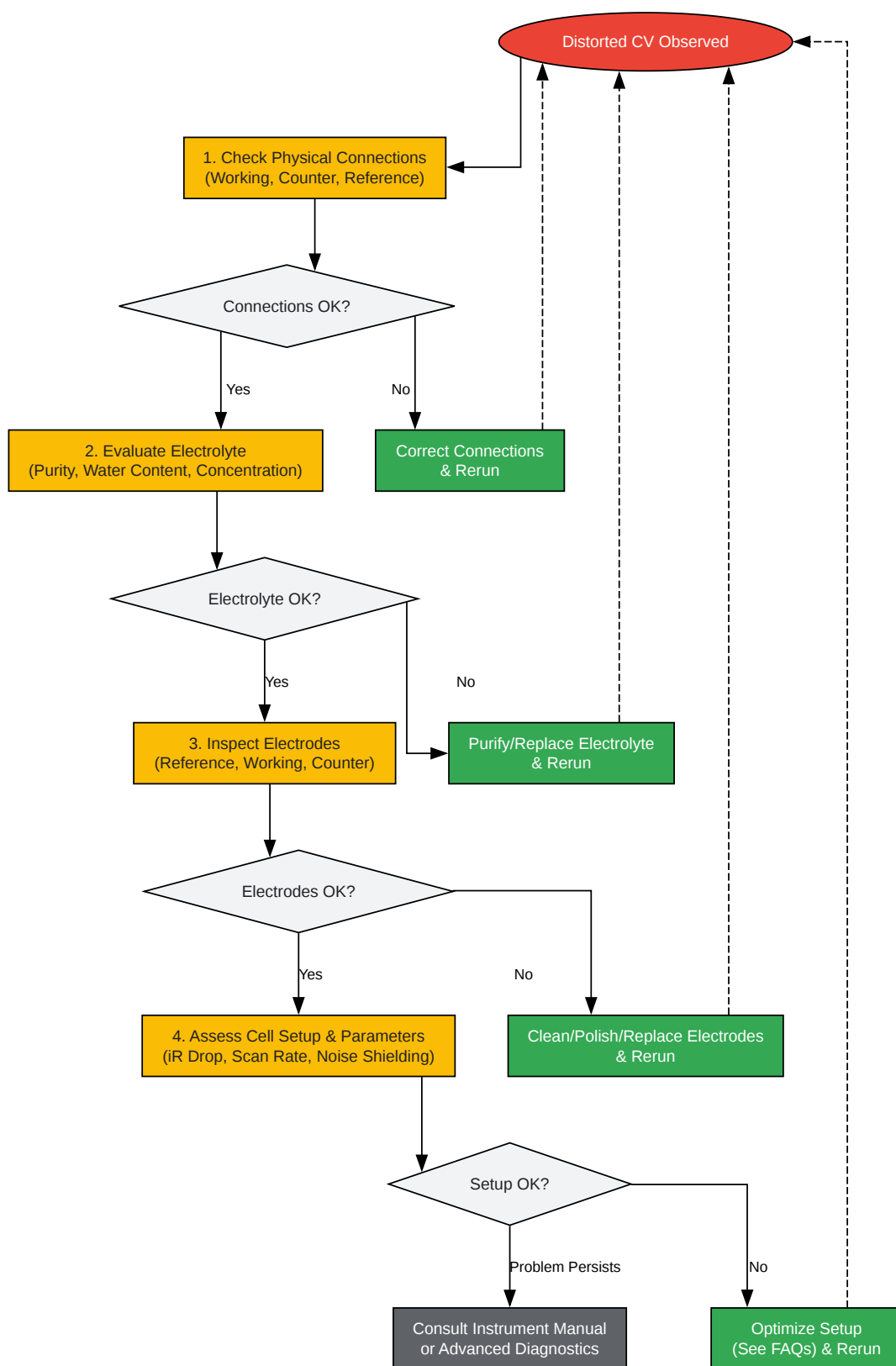
Welcome to the technical support center for researchers utilizing **Ammonium Hexafluorophosphate** ( $\text{NH}_4\text{PF}_6$ ) as a supporting electrolyte in cyclic voltammetry (CV) experiments. This guide provides troubleshooting advice, frequently asked questions (FAQs), and detailed protocols to help you identify and resolve common issues that lead to distorted voltammograms.

## Troubleshooting Guide: Distorted Cyclic Voltammograms

My cyclic voltammogram using  $\text{NH}_4\text{PF}_6$  electrolyte is distorted. Where should I start?

Distortions in a cyclic voltammogram can arise from several sources: the electrolyte itself, the electrodes, or the overall experimental setup. A systematic approach is the most effective way to diagnose the problem. Begin by checking the most common and easily solvable issues first.

The flowchart below outlines a logical troubleshooting workflow. Start at the top and work your way through the potential issues.



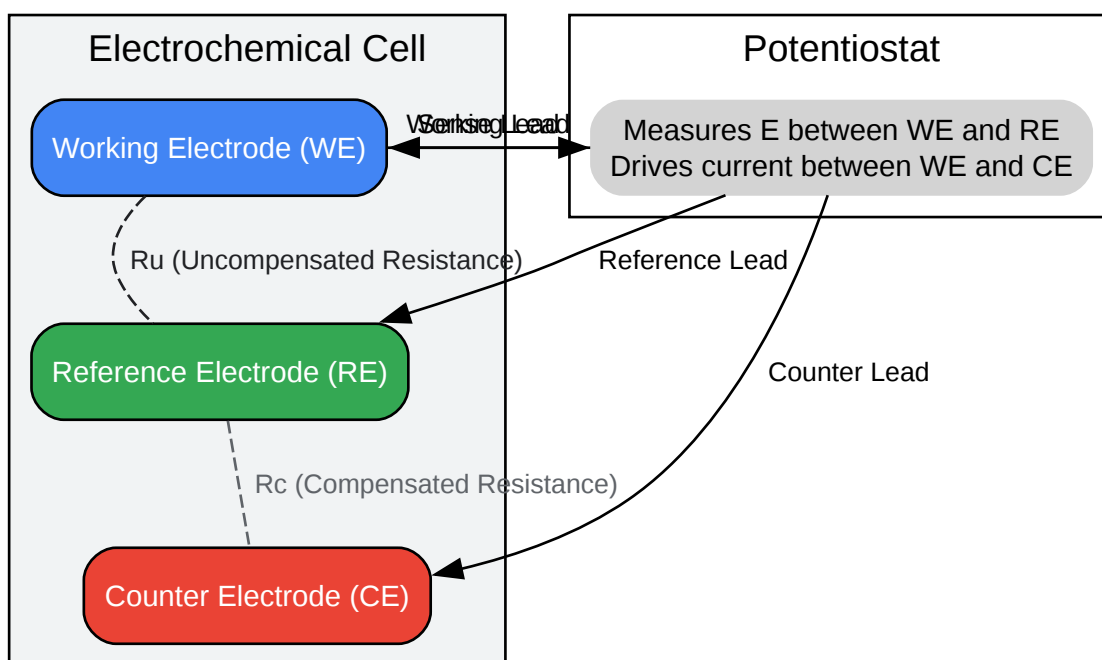


Illustration of Uncompensated Resistance ( $R_u$ ) in a Three-Electrode Cell

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